# An In-depth Technical Guide to Allyl Diethyl Carbinol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Ethyl-5-hexen-3-ol* |
| *CAS No.:* | *1907-46-6* |
| *Cat. No.:* | *B161857* |

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## Core Information

Allyl diethyl carbinol, systematically known as **3-ethyl-5-hexen-3-ol**, is a tertiary alcohol. Its basic chemical and physical properties are summarized below.

## Chemical and Physical Properties

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| Property | Value | Source |
|---|---|---|
| IUPAC Name | 3-ethylhex-5-en-3-ol | N/A |
| Synonyms | Allyl diethyl carbinol, Diethyl allyl carbinol | N/A |
| CAS Number | 1907-46-6 | N/A |
| Molecular Formula | $C_8H_{16}O$ | N/A |
| Molecular Weight | 128.21 g/mol | N/A |
| Density | 0.847 g/cm³ | N/A |
| Boiling Point | 157-159 °C | N/A |
| Solubility | Information not readily available. Expected to be slightly soluble in water and soluble in organic solvents. | N/A |

## Spectroscopic Data

| Spectrum Type | Key Features |
|---|---|
| $^1$H NMR | Data available, specific peak assignments would require the raw data. |
| $^{13}$C NMR | Data available, specific peak assignments would require the raw data. |
| IR | Characteristic peaks for O-H and C=C stretching are expected. |
| Mass Spec | Molecular ion peak and fragmentation pattern are available for structural confirmation. |

## Synthesis

The primary method for the synthesis of allyl diethyl carbinol is the Grignard reaction. This involves the reaction of an allyl Grignard reagent with a ketone.

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# Experimental Protocol: Grignard Synthesis of 3-ethyl-5-hexen-3-ol

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Allyl bromide
- Diethyl ketone
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard glassware for anhydrous reactions (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- Preparation of Allylmagnesium Bromide (Grignard Reagent):
  - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel, place magnesium turnings.
  - Add a small volume of anhydrous diethyl ether to cover the magnesium.
  - Prepare a solution of allyl bromide in anhydrous diethyl ether in the dropping funnel.
  - Add a small amount of the allyl bromide solution to the magnesium. The reaction should initiate, indicated by bubbling and a cloudy appearance. If the reaction does not start, gentle warming may be applied.

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- Once the reaction has started, add the remaining allyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue stirring the mixture until the magnesium is consumed. The resulting greyish solution is the allylmagnesium bromide Grignard reagent.

- Reaction with Diethyl Ketone:
  - Cool the Grignard reagent solution in an ice bath.
  - Prepare a solution of diethyl ketone in anhydrous diethyl ether in the dropping funnel.
  - Add the diethyl ketone solution dropwise to the stirred, cooled Grignard reagent.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification:
  - Cool the reaction mixture in an ice bath and slowly add a saturated aqueous solution of ammonium chloride to quench the reaction and dissolve the magnesium salts.
  - Transfer the mixture to a separatory funnel and separate the ethereal layer.
  - Extract the aqueous layer with diethyl ether.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter off the drying agent and remove the solvent by rotary evaporation.
  - The crude product can be purified by fractional distillation under reduced pressure.

## Synthesis Workflow Diagram

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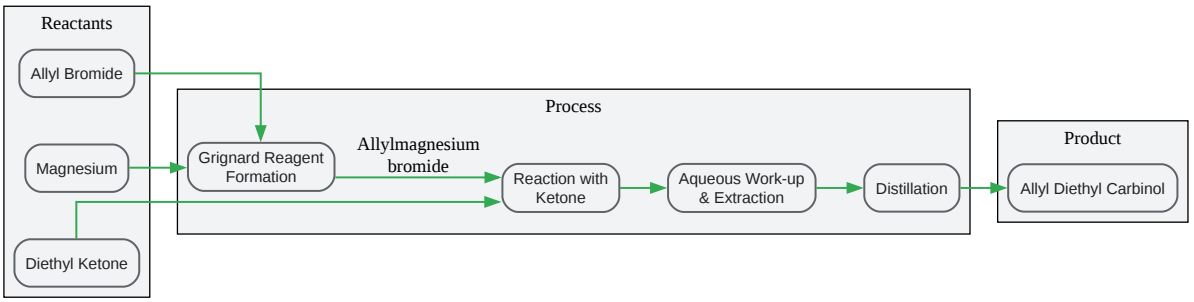


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Caption: Workflow for the synthesis of Allyl Diethyl Carbinol.

# Biological and Pharmacological Information

Extensive searches of scientific literature and chemical databases did not yield any specific information on the biological activity, mechanism of action, or applications in drug development for allyl diethyl carbinol (**3-ethyl-5-hexen-3-ol**). While other molecules containing an allyl group have been investigated for various pharmacological properties, including anticancer and antimicrobial activities, no such studies were found for this specific compound.

This lack of data suggests that allyl diethyl carbinol has likely not been a focus of significant biological or pharmacological research to date. Therefore, its potential effects on signaling pathways, its efficacy in disease models, and its suitability as a drug candidate remain unknown.

# Structure-Property Relationships

The chemical structure of allyl diethyl carbinol dictates its fundamental properties and spectroscopic signatures.

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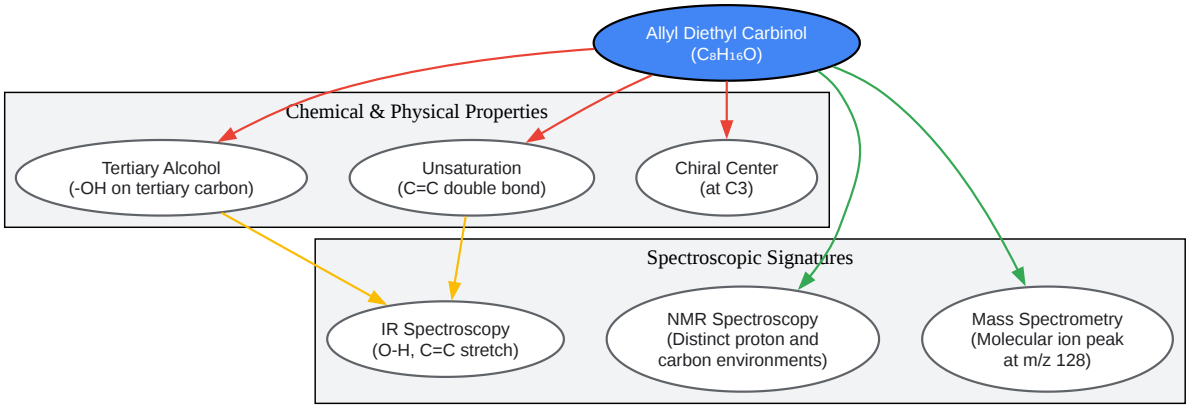
## Logical Relationship Diagram

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Caption: Relationship between structure and properties of Allyl Diethyl Carbinol.

# Conclusion

Allyl diethyl carbinol is a well-defined chemical entity with established physical and spectroscopic properties. Its synthesis is readily achievable through a standard Grignard reaction. However, a significant gap exists in the scientific literature regarding its biological activity and potential therapeutic applications. For researchers in drug development, this compound represents an unexplored chemical space. Future investigations could focus on screening allyl diethyl carbinol for various biological activities to uncover any potential pharmacological relevance.

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